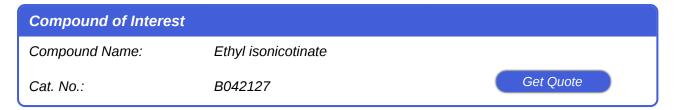


ethyl isonicotinate molecular weight and formula

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An In-depth Technical Guide to Ethyl Isonicotinate

For researchers, scientists, and drug development professionals, **ethyl isonicotinate** is a pivotal chemical intermediate. This guide provides core technical data, detailed experimental protocols for its synthesis, and a visual representation of the synthesis process.

Core Molecular Data

Ethyl isonicotinate, also known as ethyl pyridine-4-carboxylate, is a pyridine derivative widely used in the synthesis of pharmaceuticals and other biologically active compounds.[1][2][3] Its fundamental molecular properties are summarized below.



Property	Value	Source
Molecular Formula	C ₈ H ₉ NO ₂	[1][4][5]
Molecular Weight	151.16 g/mol	[1][4]
CAS Number	1570-45-2	[4][5]
IUPAC Name	ethyl pyridine-4-carboxylate	[1]
Appearance	Clear, colorless to light brown liquid	[3]
Density	1.009 g/mL at 25 °C	[4]
Boiling Point	92 °C at 8 mmHg	[4]
Melting Point	23 °C	[4]

Experimental Protocols: Synthesis of Ethyl Isonicotinate

The synthesis of **ethyl isonicotinate** is most commonly achieved through the esterification of isonicotinic acid with ethanol.[3] Various methods exist, differing in catalysts and reaction conditions. Below are detailed protocols for two common synthesis procedures.

Protocol 1: Synthesis via Thionyl Chloride

This method involves the conversion of isonicotinic acid to its acid chloride, followed by esterification with ethanol.

Materials:

- Isonicotinic acid (123 g)
- Toluene (750 ml)
- Thionyl chloride (131 g)
- Dimethylformamide (1 ml)



- Absolute ethanol (80 ml)
- Sodium bicarbonate (90 g)
- · Anhydrous magnesium sulfate
- Ether
- Ice bath

Procedure:

- A suspension of isonicotinic acid in toluene is stirred while thionyl chloride and dimethylformamide are added.[6]
- The mixture is heated to 100°C for 90 minutes.[6]
- After cooling to 90°C, absolute ethanol is added dropwise.[6]
- The temperature is raised back to 100°C for another 90 minutes and then chilled in an ice bath.[6]
- The resulting precipitate, ethyl isonicotinate hydrochloride, is collected and washed with ether.[6]
- The hydrochloride salt is dissolved in cold water and covered with ether in an ice bath.[6]
- Sodium bicarbonate is added carefully to the stirred mixture to neutralize the acid and liberate the **ethyl isonicotinate** base.[6]
- The ether layer is separated, and the aqueous phase is extracted twice more with ether. [6]
- The combined ether extracts are dried over anhydrous magnesium sulfate and concentrated under vacuum to yield **ethyl isonicotinate**.[6]

Protocol 2: Microwave-Assisted Synthesis

This protocol utilizes microwave irradiation to accelerate the esterification process, using activated carbon as a catalyst.



Materials:

- Isonicotinic acid (0.8 mol)
- Absolute ethanol (0.64 mol)
- Activated powdered activated carbon (2.0 g) (pre-soaked in p-toluenesulfonic acid solution)
 [2][7]
- Toluene
- Saturated aqueous solution of Sodium Carbonate (Na₂CO₃)
- Chloroform

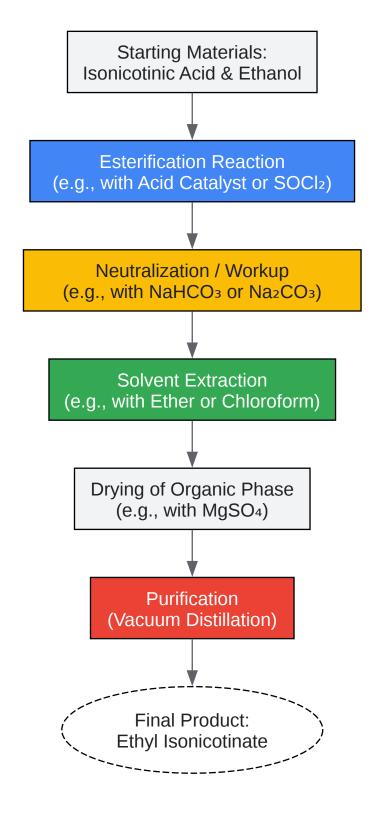
Procedure:

- Isonicotinic acid, absolute ethanol, activated carbon catalyst, and toluene are added to a three-necked flask.[7]
- The mixture is subjected to microwave irradiation for 10 minutes at 130°C (200 W power).[2]
 [7]
- After the reaction, the solution is neutralized to pH 7 with a saturated aqueous solution of Na₂CO₃.[7]
- The organic layer is separated, and the aqueous phase is extracted with chloroform.
- The organic layers are combined, and the chloroform is removed by distillation.
- The final product, ethyl isonicotinate, is obtained by distillation under reduced pressure.[7]

Synthesis Workflow

The general process for synthesizing **ethyl isonicotinate** from isonicotinic acid can be visualized as a multi-step chemical transformation. The following diagram illustrates the logical workflow from starting materials to the final purified product.





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Caption: Logical workflow for the synthesis of ethyl isonicotinate.



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